

Essential Safety and Logistical Information for Handling GDC-0326

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Compound of Interest

Compound Name: GDC-0326

Cat. No.: B607616

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This document provides crucial safety protocols and logistical guidance for researchers, scientists, and drug development professionals handling **GDC-0326**. The following procedures are designed to ensure the safe handling, use, and disposal of this potent phosphoinositide 3-kinase (PI3K) inhibitor. Adherence to these guidelines is essential to minimize exposure risks and maintain a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

GDC-0326 is a potent, selective PI3K α inhibitor.^{[1][2]} While a specific Safety Data Sheet (SDS) was not located, the compound should be handled with the same precautions as other highly potent powdered compounds and antineoplastic agents. The primary risks associated with handling **GDC-0326** in its powdered form are inhalation and dermal exposure.

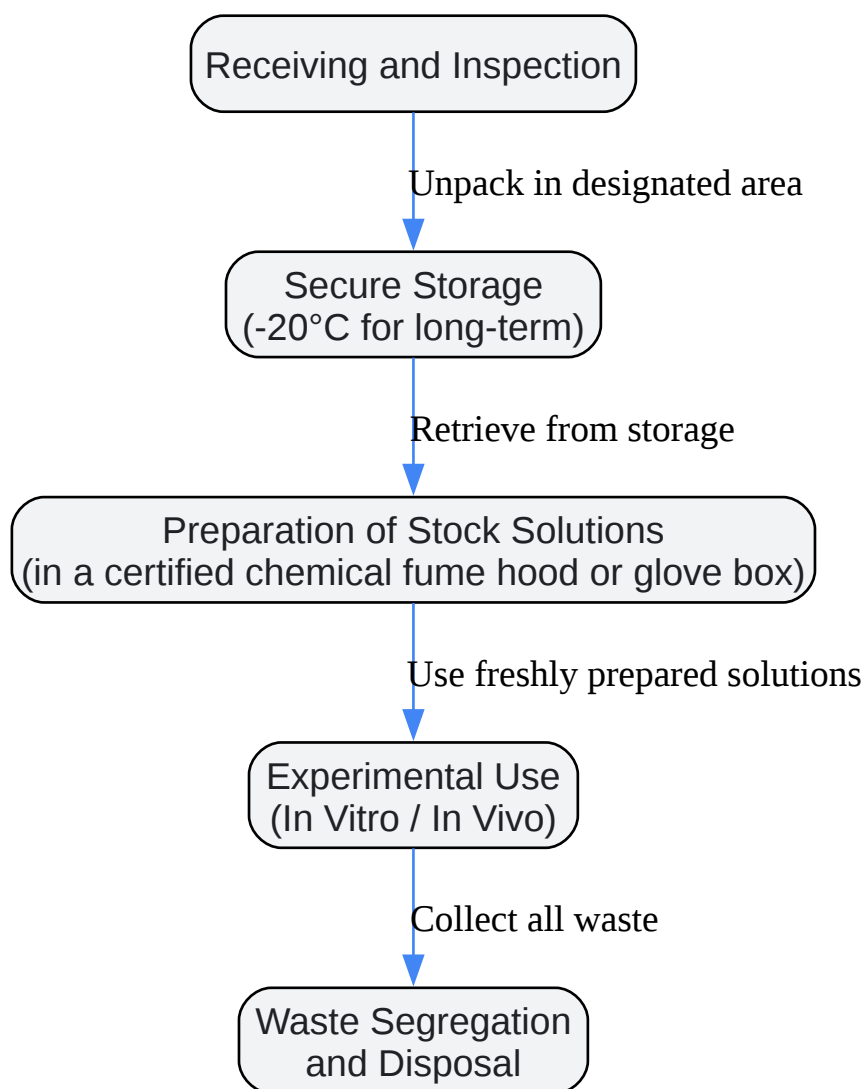
Recommended Personal Protective Equipment (PPE):

Task	Required PPE
Handling Solid Compound (Weighing, Aliquoting)	Double Chemotherapy Gloves, Disposable Gown, N95 Respirator, and Goggles.[3]
Handling Solubilized Compound	Nitrile Gloves, Laboratory Coat, and Safety Glasses.
Administering to Animals	Double Chemotherapy Gloves, Disposable Gown, and Safety Glasses or Face Shield.
Waste Disposal	Double Chemotherapy Gloves, Disposable Gown, and Safety Glasses.

Operational Plan: From Receipt to Use

A systematic approach to handling **GDC-0326** is critical to prevent contamination and ensure user safety.

Workflow for Handling **GDC-0326**:



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Caption: Workflow for the safe handling of **GDC-0326**.

Step-by-Step Handling Procedures:

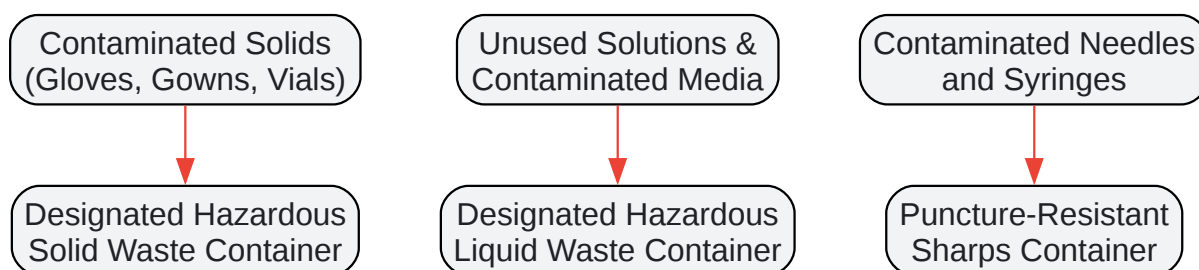
- **Receiving:** Upon receipt, inspect the container for any damage or leaks. The product is typically shipped at ambient temperature as a non-hazardous chemical.
- **Storage:** Store the solid compound in a dry, dark place. For short-term storage (days to weeks), 0-4°C is recommended. For long-term storage (months to years), store at -20°C.^[1] Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and can be stored at -80°C for up to a year.^[1]

- Preparation of Stock Solutions: All handling of the solid compound, including weighing and solubilization, should be conducted in a certified chemical fume hood, a glove box, or a similar containment system to prevent inhalation of the powder.[4][5][6]
- Solubilization: **GDC-0326** is soluble in DMSO.[1] For in vivo studies, various formulations using PEG300, Tween-80, corn oil, or SBE- β -CD have been documented.[2]

Disposal Plan

Waste containing **GDC-0326**, including contaminated PPE, vials, and solutions, must be treated as hazardous chemical waste.

Waste Segregation and Disposal Protocol:



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Caption: Waste disposal workflow for **GDC-0326**.

- Solid Waste: Dispose of all contaminated disposable items, such as gloves, gowns, and empty vials, in a clearly labeled hazardous waste container.
- Liquid Waste: Collect all unused solutions and contaminated media in a designated, sealed hazardous liquid waste container.
- Sharps Waste: Dispose of contaminated needles and syringes in a puncture-resistant sharps container designated for hazardous chemical waste.
- Decontamination: Decontaminate work surfaces with an appropriate solvent (e.g., 70% ethanol) followed by a suitable laboratory detergent.

- Final Disposal: All hazardous waste must be disposed of through your institution's environmental health and safety office, following all local, state, and federal regulations.

Quantitative Data

The following tables summarize the key quantitative properties of **GDC-0326**.

Table 1: Physicochemical Properties

Property	Value
Molecular Formula	C ₁₉ H ₂₂ N ₆ O ₃
Molecular Weight	382.42 g/mol
CAS Number	1282514-88-8
Appearance	Solid powder

Table 2: Biological Activity

Target	K _i
PI3K α	0.2 nM[1][2]
PI3K β	26.6 nM[1]
PI3K δ	4 nM[1]
PI3K γ	10.2 nM[1]

Table 3: Solubility Information

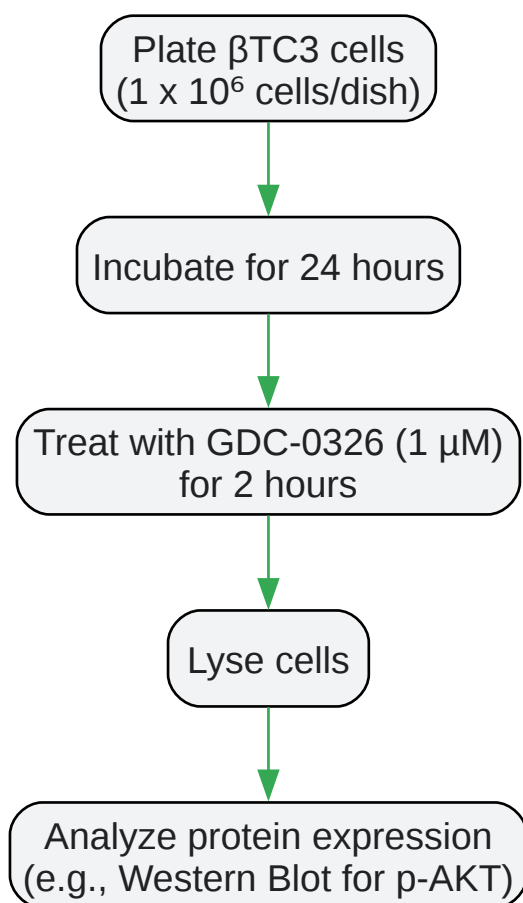
Solvent	Concentration
DMSO	76 mg/mL (198.73 mM)[1]
Aqueous Media (pH 7.4)	82 μ g/mL (Thermodynamic Solubility)[2]

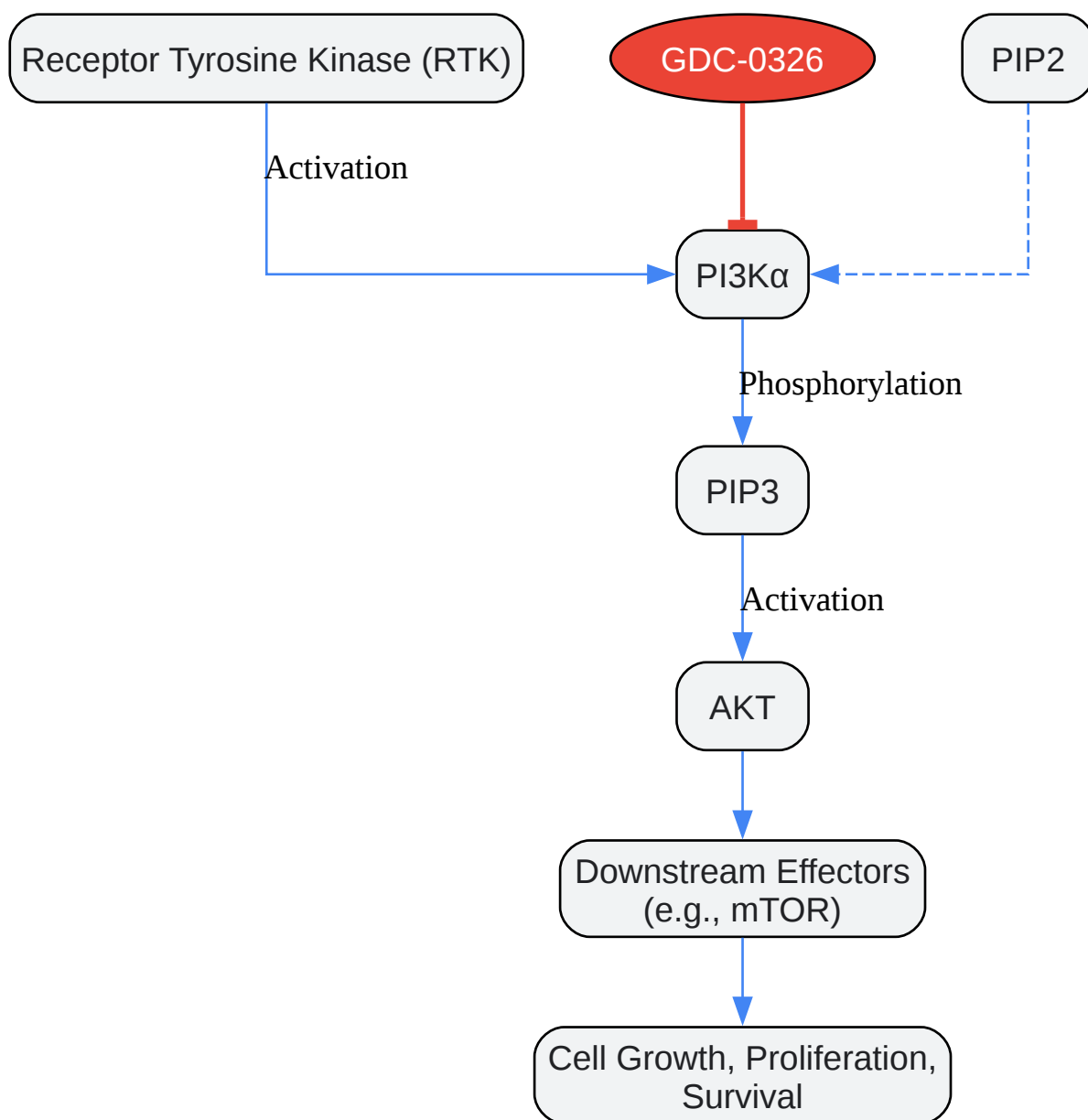
Experimental Protocols

In Vitro Protocol: Inhibition of PI3K Signaling

This protocol describes the treatment of cells to assess the inhibitory effect of **GDC-0326** on the PI3K pathway.

Experimental Workflow:





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